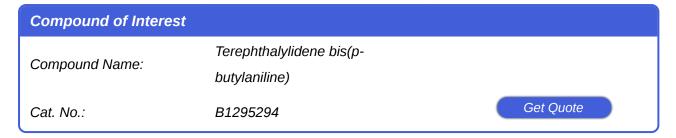


# Application Notes and Protocols: Terephthalylidene bis(p-butylaniline) in Polymer Dispersed Liquid Crystals

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For Researchers, Scientists, and Drug Development Professionals

## **Abstract**

This document provides detailed application notes and protocols for the potential use of the Schiff base liquid crystal, **Terephthalylidene bis(p-butylaniline)**, as a component in Polymer Dispersed Liquid Crystal (PDLC) systems. While specific experimental data for this compound within PDLCs is not readily available in current literature, this guide offers a comprehensive framework based on established principles of Schiff base liquid crystals in PDLC fabrication and characterization. The protocols outlined below provide a starting point for researchers to explore the synthesis of **Terephthalylidene bis(p-butylaniline)** and its incorporation into PDLC films, along with methods to characterize their electro-optical and morphological properties.

## Introduction

Polymer Dispersed Liquid Crystals (PDLCs) are a class of composite materials consisting of micron-sized droplets of a liquid crystal dispersed within a solid polymer matrix. These materials are of significant interest for applications such as smart windows, flexible displays, and light shutters due to their ability to be electrically switched between a light-scattering (opaque) and a transparent state. The electro-optical properties of PDLCs are highly



dependent on the properties of both the polymer matrix and the liquid crystal, including factors like refractive index, dielectric anisotropy, and viscosity.

Schiff base liquid crystals, characterized by the azomethine (-CH=N-) linkage, are a versatile class of mesogenic compounds. Their facile synthesis and tunable molecular structure make them attractive candidates for use in PDLCs. **Terephthalylidene bis(p-butylaniline)** is a Schiff base liquid crystal with a rigid core structure that suggests it may exhibit interesting mesomorphic and electro-optical properties suitable for PDLC applications. This document outlines the synthesis and evaluation of this compound in a PDLC system.

# Synthesis of Terephthalylidene bis(p-butylaniline)

The synthesis of **Terephthalylidene bis(p-butylaniline)** is typically achieved through a condensation reaction between terephthalaldehyde and 4-butylaniline.

#### Reaction Scheme:

#### Materials:

- Terephthalaldehyde
- 4-butylaniline
- Absolute Ethanol (or other suitable solvent like Toluene)
- Catalytic amount of glacial acetic acid (optional)

#### Protocol:

- Dissolve one molar equivalent of terephthalaldehyde in a minimal amount of absolute ethanol in a round-bottom flask equipped with a reflux condenser.
- Add two molar equivalents of 4-butylaniline to the flask.
- A catalytic amount of glacial acetic acid can be added to facilitate the reaction.
- Reflux the mixture with constant stirring for 4-6 hours.



- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature.
- The product will precipitate out of the solution.
- Collect the solid product by vacuum filtration and wash it with cold ethanol to remove any unreacted starting materials.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol or a mixture of ethanol and chloroform) to obtain pure Terephthalylidene bis(p-butylaniline).
- Dry the purified product in a vacuum oven.
- Characterize the final product using techniques such as Fourier-Transform Infrared Spectroscopy (FTIR) to confirm the formation of the imine bond, and Nuclear Magnetic Resonance (NMR) spectroscopy to verify the chemical structure. The mesomorphic properties (liquid crystal phases and transition temperatures) can be determined using Differential Scanning Calorimetry (DSC) and Polarized Optical Microscopy (POM).

# **Preparation of PDLC Films**

The most common method for preparing PDLC films is Polymerization-Induced Phase Separation (PIPS). This technique involves creating a homogeneous mixture of a prepolymer, a photoinitiator, and the liquid crystal, which is then cured, typically with ultraviolet (UV) light, to induce phase separation.

#### Materials:

- Terephthalylidene bis(p-butylaniline) (Liquid Crystal)
- UV-curable prepolymer (e.g., Norland Optical Adhesive 65, or a mixture of acrylates)
- Photoinitiator (e.g., Irgacure 651)
- Indium Tin Oxide (ITO) coated glass slides
- Spacers (e.g., glass beads or polymer films of desired thickness, typically 10-20 μm)



#### Protocol:

- Prepare a homogeneous mixture of the UV-curable prepolymer, Terephthalylidene bis(p-butylaniline), and the photoinitiator. The typical weight ratio of liquid crystal to prepolymer can range from 60:40 to 80:20. The photoinitiator is usually added at 1-2 wt% of the prepolymer weight.
- Thoroughly mix the components in a vial, ensuring a uniform solution. This may require gentle heating and vortexing.
- Place spacers onto one of the ITO-coated glass slides.
- Apply a small drop of the homogeneous mixture onto the center of the slide.
- Carefully place the second ITO-coated glass slide on top, with the conductive sides facing each other, to form a sandwich-like cell.
- Allow the mixture to spread evenly throughout the cell via capillary action.
- Cure the cell by exposing it to a UV lamp for a specific duration and intensity. The curing
  conditions (UV intensity and exposure time) are critical parameters that influence the
  morphology of the liquid crystal droplets and, consequently, the electro-optical properties of
  the PDLC film.
- After curing, the PDLC film is ready for characterization.

## **Characterization of PDLC Films**

1. Morphological Characterization:

The size, shape, and distribution of the liquid crystal droplets within the polymer matrix are crucial for the PDLC's performance. These are typically characterized using Scanning Electron Microscopy (SEM).

#### Protocol for SEM:

• Immerse the prepared PDLC film in a solvent that dissolves the liquid crystal but not the polymer matrix (e.g., hexane or methanol) for a sufficient period to extract the liquid crystal.



- Carefully fracture the polymer matrix to expose the cross-section containing the empty droplets.
- Coat the fractured surface with a thin layer of a conductive material (e.g., gold or palladium)
  using a sputter coater.
- Image the coated sample using an SEM to visualize the droplet morphology.
- 2. Electro-Optical Characterization:

The electro-optical properties, such as switching voltage, contrast ratio, and response times, determine the device's performance.

Protocol for Electro-Optical Measurements:

- Connect the ITO electrodes of the PDLC cell to a function generator capable of applying a square wave AC voltage.
- Place the PDLC cell in the path of a He-Ne laser beam.
- Position a photodetector on the opposite side of the cell to measure the transmitted light intensity.
- Apply a variable AC voltage across the cell and record the corresponding transmitted light intensity.
- Plot the transmittance as a function of the applied voltage to determine the threshold voltage (Vth, voltage at which transmittance reaches 10% of maximum) and saturation voltage (Vsat, voltage at which transmittance reaches 90% of maximum).
- The contrast ratio (CR) is calculated as the ratio of the maximum transmittance (in the onstate) to the minimum transmittance (in the off-state).
- Measure the rise time (time taken for the transmittance to go from 10% to 90% upon applying the voltage) and decay time (time taken for the transmittance to go from 90% to 10% upon removing the voltage) using an oscilloscope.



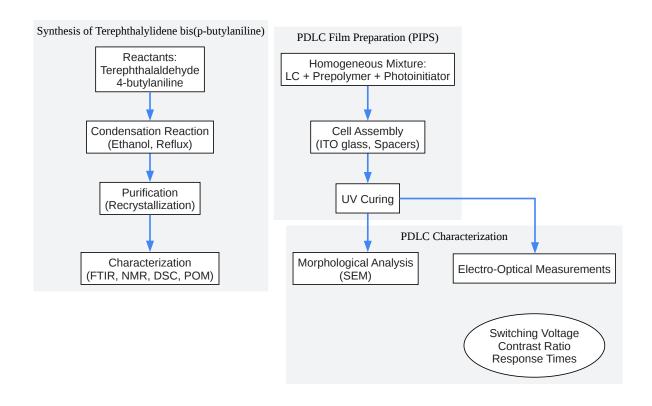
## **Illustrative Data Presentation**

Please note: The following table presents hypothetical, yet plausible, data for a PDLC film containing **Terephthalylidene bis(p-butylaniline)**. This data is for illustrative purposes only, as no specific experimental results for this system were found in the reviewed literature. Researchers should perform their own experiments to determine the actual properties.

Parameter	Value
PDLC Film Composition	
Liquid Crystal (Terephthalylidene bis(p-butylaniline))	70 wt%
Prepolymer (NOA65)	28 wt%
Photoinitiator (Irgacure 651)	2 wt%
Curing Conditions	
UV Intensity	15 mW/cm <sup>2</sup>
Curing Time	5 min
Morphological Properties	
Average Droplet Size	2.5 μm
Electro-Optical Properties	
Threshold Voltage (Vth)	12 V
Saturation Voltage (Vsat)	35 V
Contrast Ratio (CR)	40:1
Rise Time (τ_on)	15 ms
Decay Time (τ_off)	30 ms

# **Visualizations**

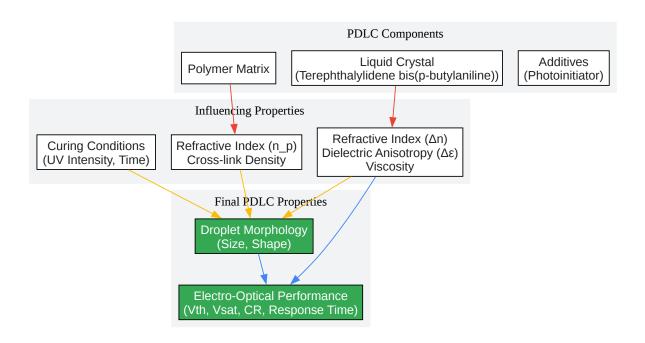




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Caption: Experimental workflow for synthesis and characterization.





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Caption: Component and property relationships in PDLCs.

### **Conclusion and Future Work**

**Terephthalylidene bis(p-butylaniline)**, as a Schiff base liquid crystal, holds potential for application in PDLC technology. The protocols provided herein offer a solid foundation for its synthesis and incorporation into PDLC films, as well as for the characterization of the resulting materials. It is important to reiterate that the electro-optical data presented is illustrative. Future research should focus on the actual synthesis and characterization of PDLCs containing **Terephthalylidene bis(p-butylaniline)** to determine its specific performance metrics. Key areas for investigation include optimizing the liquid crystal concentration, the choice of polymer matrix, and the curing conditions to achieve desirable electro-optical properties such as low







driving voltage, high contrast ratio, and fast switching speeds. Such studies will be crucial in evaluating the true potential of this compound for advanced optical applications.

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